

Chemo-Structural Characterization of Halogenated Scaffolds: The C₈H₈BrClO Case Study

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Compound of Interest

Compound Name: *2-Bromo-3-chloro-1-methoxy-4-methylbenzene*

Cat. No.: *B12974789*

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Executive Summary

In the context of fragment-based drug discovery (FBDD), the molecular formula C₈H₈BrClO represents a critical class of halogenated building blocks—often manifesting as functionalized phenethyl alcohols or halogenated ethers. These scaffolds are highly valued for their ability to participate in transition-metal-catalyzed cross-couplings (e.g., Suzuki-Miyaura, Buchwald-Hartwig) due to the orthogonal reactivity of the aryl bromide and aryl chloride moieties.

This guide provides a definitive technical analysis of the C₈H₈BrClO formula, focusing on high-resolution mass spectrometry (HRMS) isotopic deconvolution, structural elucidation of regioisomers, and validated characterization protocols.

Molecular Metrics & Isotopic Physics

Precise molecular weight determination is the first line of defense against synthetic errors. For halogenated compounds, the distinction between Average Molar Mass (used for stoichiometry) and Monoisotopic Mass (used for MS identification) is non-negotiable.

Quantitative Data Table

Metric	Value	Calculation Basis
Formula	C ₈ H ₈ BrClO	Stoichiometry
Average Molar Mass	235.48 g/mol	Standard Atomic Weights (IUPAC Interval)
Monoisotopic Mass	233.9447 Da	¹² C, ¹ H, ⁷⁹ Br, ³⁵ Cl, ¹⁶ O
Exact Mass (M+2)	235.9427 Da	⁸¹ Br/ ³⁵ Cl or ⁷⁹ Br/ ³⁷ Cl contributions
Heavy Atom Count	11	Non-hydrogen atoms
ClogP (Est.)	2.8 - 3.2	Isomer dependent (Lipophilicity)

The Halogen Isotopic Fingerprint[5]

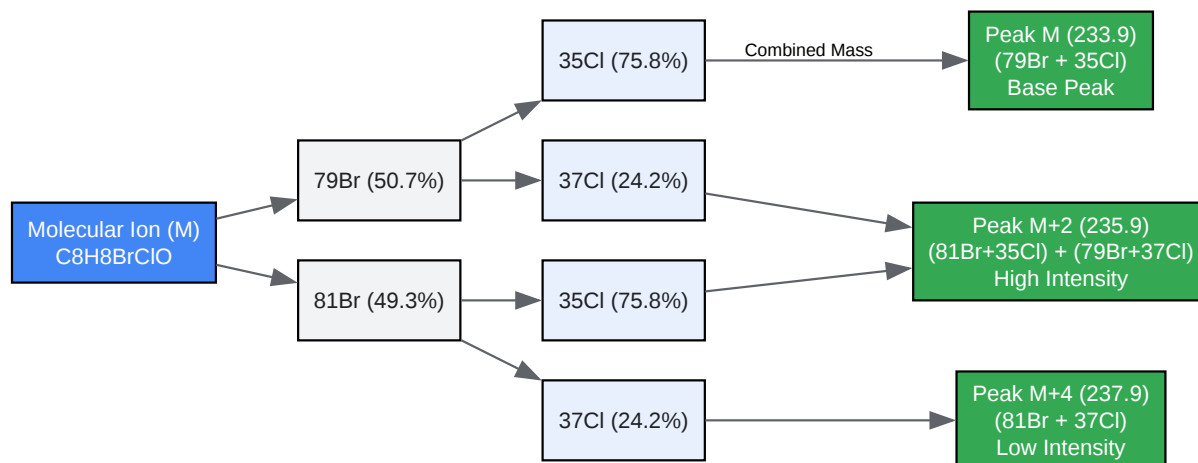
The presence of Bromine and Chlorine creates a unique spectral signature essential for confirming the formula.[1]

- Chlorine: ³⁵Cl (75.78%) and ³⁷Cl (24.22%) create a ~3:1 intensity ratio.
- Bromine: ⁷⁹Br (50.69%) and ⁸¹Br (49.31%) create a ~1:1 intensity ratio.

When combined in C₈H₈BrClO, these probabilities multiply, resulting in a distinct "quartet-like" cluster in the mass spectrum (M, M+2, M+4).

Visualization: Isotopic Distribution Logic

The following diagram illustrates the probability tree that generates the mass spectral envelope for this specific formula.



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Figure 1: Isotopic probability tree demonstrating the origin of the M, M+2, and M+4 spectral peaks characteristic of C_8H_8BrClO .

Structural Elucidation & Isomerism

The formula C_8H_8BrClO usually implies a disubstituted benzene ring with a two-carbon chain containing oxygen. The three primary scaffold classes are:

- Halogenated Phenethyl Alcohols: (e.g., 2-(4-bromo-2-chlorophenyl)ethanol).
 - Utility: Precursors to fused heterocycles via intramolecular cyclization.
- Halogenated Anisoles/Ethers: (e.g., 4-bromo-2-chloro-1-ethoxybenzene).
 - Utility: Stable aryl halide building blocks for cross-coupling.
- Alpha-Halo Ketones/Alcohols: (Less common for this exact formula but possible).

Critical Analysis: Distinguishing between regioisomers (position of Br vs. Cl vs. Sidechain) is impossible via Mass Spectrometry alone. This requires Nuclear Magnetic Resonance (NMR).

Experimental Protocols (Self-Validating Systems)

To ensure data integrity, the following protocols utilize internal controls to validate the identity of C_8H_8BrClO isomers.

Protocol A: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm elemental composition and isotopic pattern.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Sample Prep: Dissolve 0.1 mg of analyte in 1 mL MeOH (LC-MS grade). Filter through 0.2 μm PTFE.
- Ionization: Electrospray Ionization (ESI) in Positive Mode (or APCI if the compound is non-polar).
 - Note: Phenethyl alcohols often fly better as
or
.
- Validation Criteria (Pass/Fail):
 - Mass Accuracy: Observed mass must be within ± 5 ppm of 233.9447.
 - Isotope Match: The intensity of the M+2 peak must be within 10% relative error of the theoretical calculation (approx 130% of M peak due to $79Br/81Br + 35Cl/37Cl$ overlap).

Protocol B: Regioisomer Determination via 1D/2D NMR

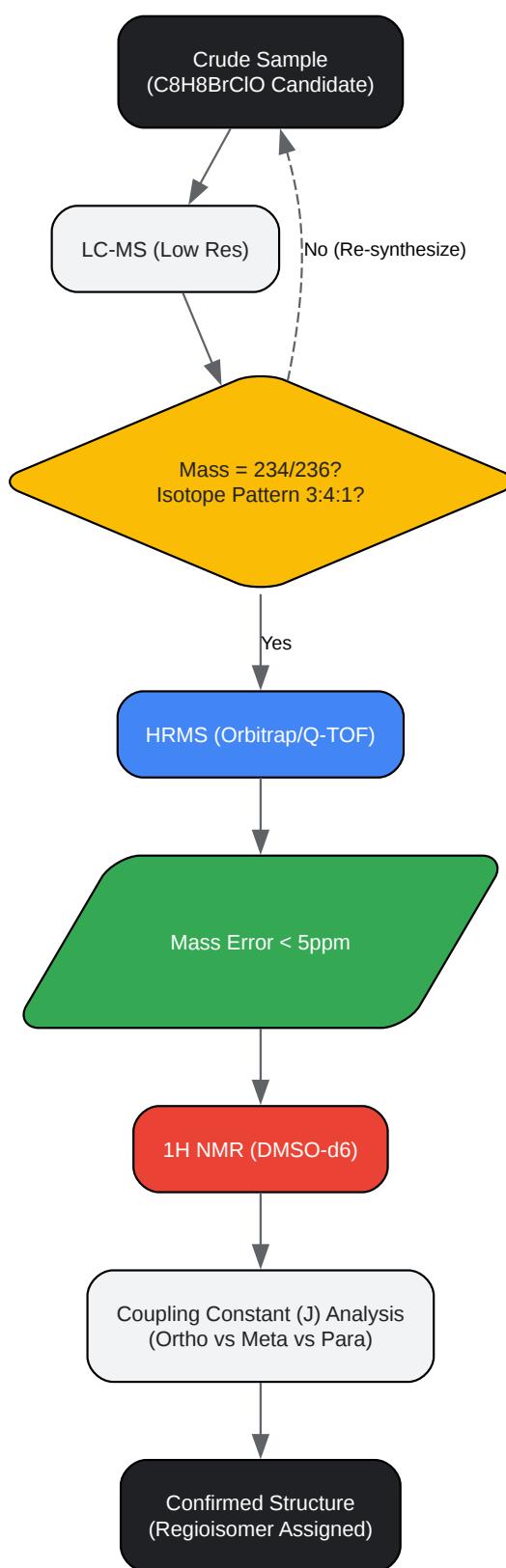
Objective: Assign the exact positions of Br and Cl on the aromatic ring.

- Solvent: DMSO- d_6 (preferred for alcohols to see -OH coupling) or $CDCl_3$.
- Experiment 1: 1H NMR (Proton):
 - Look for the aromatic region (6.5 - 8.0 ppm).
 - Integration: Must sum to 3 protons for the aromatic ring.
 - Splitting:

- 1,2,4-substitution: 1 doublet (d), 1 doublet of doublets (dd), 1 doublet (d).
- 1,2,3-substitution: 2 doublets, 1 triplet (t).
- Experiment 2: ^{13}C NMR (Carbon):
 - Confirm 8 unique carbon environments.
 - C-Br carbon typically appears ~120-130 ppm.
 - C-Cl carbon typically appears ~130-140 ppm.
 - C-O carbon (aliphatic) appears ~60-70 ppm.

Visualization: Analytical Workflow

This workflow ensures no false positives when identifying the scaffold.



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Figure 2: Step-by-step analytical workflow for validating halogenated organic scaffolds.

References

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